

2-Fluoroadenosine vs 2-chloroadenosine biological activity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2-Fluoroadenosine

CAS No.: 146-78-1

Cat. No.: S748821

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Activity Comparison Table

The table below summarizes the key biological activities and experimental findings for **2-Fluoroadenosine** and 2-Chloroadenosine based on the available literature.

Feature	2-Fluoroadenosine	2-Chloroadenosine
Antiviral Activity	A component (as 2'-deoxy-4'-C-ethynyl-2-fluoroadenosine) in a supremely active anti-HIV agent [1].	A component (as 2'-deoxy-4'-C-ethynyl-2-chloroadenosine) in a supremely active anti-HIV agent [1].
Presynaptic Inhibition	More potent than adenosine in inhibiting neurotransmission in rat vas deferens [2].	More potent than adenosine in inhibiting neurotransmission in rat vas deferens [2].
Apoptosis Induction	Information not available in search results.	Induces apoptosis in rheumatoid arthritis fibroblast-like synoviocytes (RA-FLSs) at concentrations $\geq 50 \mu\text{M}$ [3].

Feature	2-Fluoroadenosine	2-Chloroadenosine
Mechanism of Action (Apoptosis)	Information not available in search results.	Independently of adenosine receptor signaling. Involves uptake via nucleoside transporter and phosphorylation by adenosine kinase, activating a caspase pathway [3].
Enzymatic Stability	Resistant to deamination by adenosine deaminase (ADA) [2].	Resistant to deamination by adenosine deaminase (ADA) [3] [2].
Uptake	Not a substrate for nucleoside uptake systems [2].	Not a substrate for nucleoside uptake systems; taken up via human equilibrative nucleoside transporter-1 [3].

Detailed Experimental Data and Protocols

For the key experiments cited above, here is a more detailed look at the methodologies and findings.

Apoptosis Induction by 2-Chloroadenosine

This study investigated the direct effects of nucleoside analogs on cell death [3].

- **Experimental Model:** Fibroblast-like synoviocytes were isolated from rheumatoid arthritis (RA) patients (RA-FLSs) and used from the second through fifth passages [3].
- **Treatment:** Cells were exposed to 2-Chloroadenosine (2-CADO) or other compounds for 24 hours [3].
- **Key Assays:**
 - **DNA Fragmentation (ELISA):** Used to quantitatively assess apoptosis. Absorbance was measured at 405 nm (reference 492 nm) [3].
 - **Annexin V/PI Staining (Flow Cytometry):** Used to distinguish live (Annexin-V-/PI-), apoptotic (Annexin-V+/PI-), and necrotic (Annexin-V+/PI+) cell populations [3].
- **Key Findings:** 2-CADO at $\geq 50 \mu\text{M}$ induced significant DNA fragmentation. This effect was inhibited by an adenosine kinase inhibitor (5'-iodotubercidin) and a caspase inhibitor (z-VAD-fmk), but not by adenosine receptor antagonists [3].

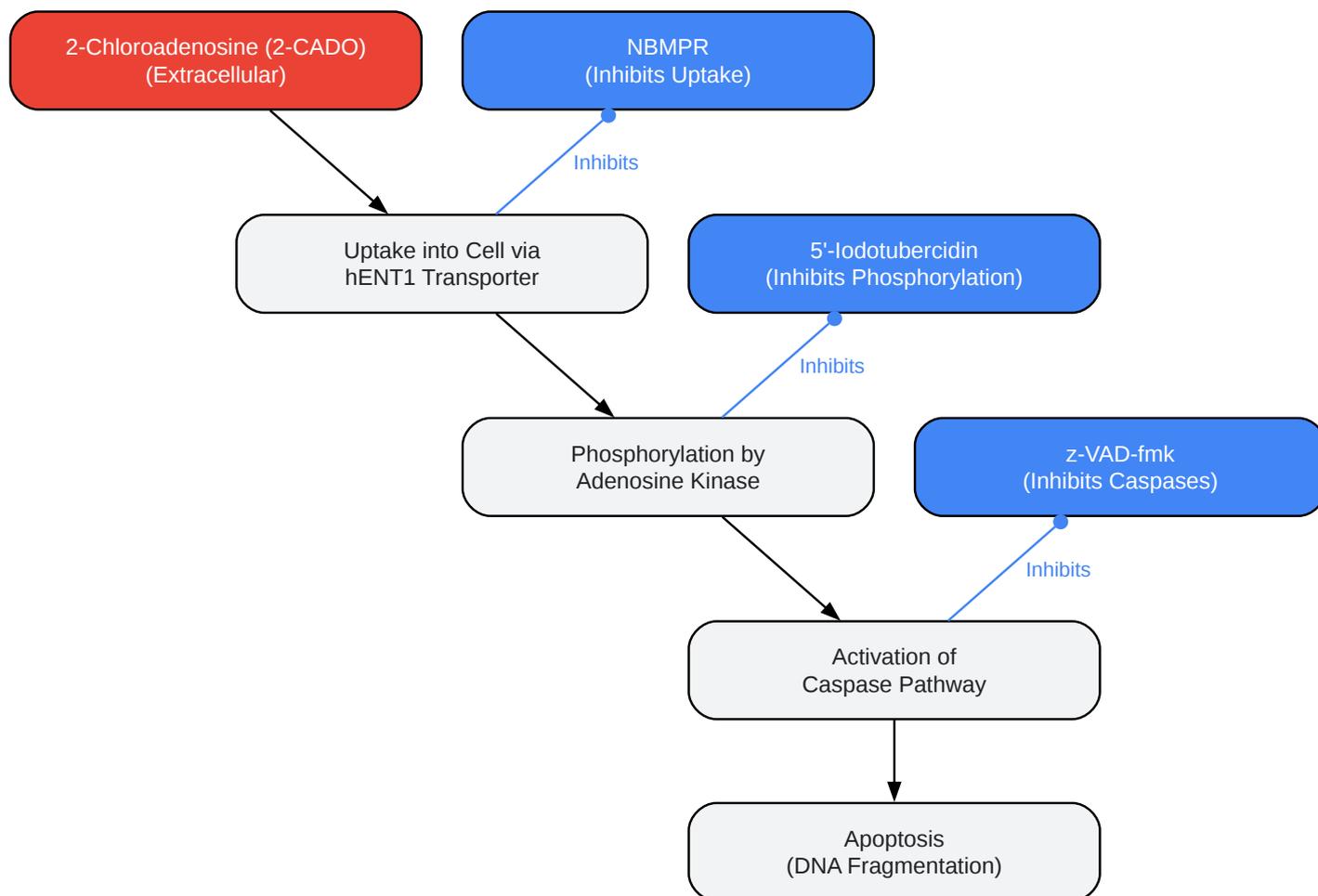
Presynaptic Inhibition in Rat Vas Deferens

This study compared the potency of 2-substituted adenosine derivatives [2].

- **Experimental Model:** Isolated rat vas deferens.
- **Stimulation:** Contractions were elicited by electrical field stimulation.
- **Treatment:** Tissues were exposed to adenosine, **2-fluoroadenosine**, 2-chloroadenosine, and other analogs.
- **Key Findings:** Both **2-fluoroadenosine** and 2-chloroadenosine were more potent than adenosine itself at inhibiting neurotransmission. The inhibitory action of adenosine was potentiated by uptake and deamination inhibitors, whereas the effects of the 2-halogenated analogs were not, confirming their stability [2].

Mechanistic Pathway for 2-Chloroadenosine-Induced Apoptosis

The search results provide a clear mechanism for how 2-Chloroadenosine, but not adenosine, induces apoptosis. The following diagram illustrates this pathway:



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This pathway is based on experimental data showing that 2-Chloroadenosine-induced apoptosis is blocked by inhibitors of nucleoside transport (NBMPR), adenosine kinase (5'-Iodotubercidin), and caspases (z-VAD-fmk) [3].

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References

1. Development of modified nucleosides that have supremely ... [pmc.ncbi.nlm.nih.gov]
2. Effects of inhibitors of adenosine uptake and deamination [link.springer.com]
3. 2-Chloroadenosine but not adenosine induces apoptosis ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [2-Fluoroadenosine vs 2-chloroadenosine biological activity]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b748821#2-fluoroadenosine-vs-2-chloroadenosine-biological-activity]

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